

Personal protective equipment for handling 4-(2-Chloroethoxy)benzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(2-Chloroethoxy)benzaldehyde

Cat. No.: B1329871

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Essential Safety and Handling Guide for 4-(2-Chloroethoxy)benzaldehyde

This guide provides immediate, essential safety and logistical information for handling **4-(2-Chloroethoxy)benzaldehyde** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational and disposal procedures.

Hazard Identification and Classification

4-(2-Chloroethoxy)benzaldehyde is classified with the following hazards:

- Causes skin irritation (H315)[1]
- Causes serious eye irritation (H319)[1]
- May cause respiratory irritation (H335)[1]

The signal word for this chemical is Warning[1]. It is crucial to avoid contact with skin, eyes, and clothing and to prevent inhalation of any vapors, mists, or gas.[2]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling this substance. The recommended equipment includes:

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles or a face shield.[3]	Protects against splashes and vapors that can cause serious eye irritation.[1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or protective suit.[2][4][5]	Prevents direct contact that leads to skin irritation.[1] Contaminated clothing must be removed immediately.[4]
Respiratory Protection	Use only in a well-ventilated area, such as a fume hood.[2] If ventilation is insufficient, a NIOSH-approved respirator is required.	Minimizes the risk of inhaling vapors, which can cause respiratory tract irritation.[1][6]
Footwear	Closed-toe, chemical-resistant shoes.[5]	Protects feet from potential spills.

Safe Handling and Storage Protocols

Handling Procedures:

- Work in a designated, well-ventilated area or a chemical fume hood.[2][7]
- Avoid breathing any dust, fumes, mists, or vapors.[2]
- Wash hands and any exposed skin thoroughly after handling.[2][4]
- Do not eat, drink, or smoke in the laboratory area where this chemical is handled.[2]
- Ground and bond containers when transferring material to prevent static discharge.[7]

Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[4][8]
- Keep the container tightly closed to prevent exposure to air and moisture.[8]

- Store locked up and away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[8]

First Aid and Emergency Procedures

Immediate response is critical in the event of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[2][7][9]
Skin Contact	Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of soap and water for at least 15 minutes.[2][9] Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[2][4] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention from an ophthalmologist.
Ingestion	Rinse the mouth thoroughly with water.[2] Have the conscious person drink one or two glasses of water.[7] Do NOT induce vomiting.[8] Call a poison control center or doctor for immediate medical advice.[2]

Spill and Disposal Plan

Spill Containment:

- Evacuate all non-essential personnel from the area.
- Ensure adequate ventilation.

- Wear full personal protective equipment (PPE) as described in Section 2.[\[2\]](#)
- Prevent the spill from entering drains or waterways.[\[2\]](#)
- Absorb the spill using an inert, non-combustible material like sand, earth, or vermiculite.[\[6\]](#)[\[7\]](#)
- Collect the absorbed material into a sealable, properly labeled container for disposal.[\[6\]](#)

Waste Disposal:

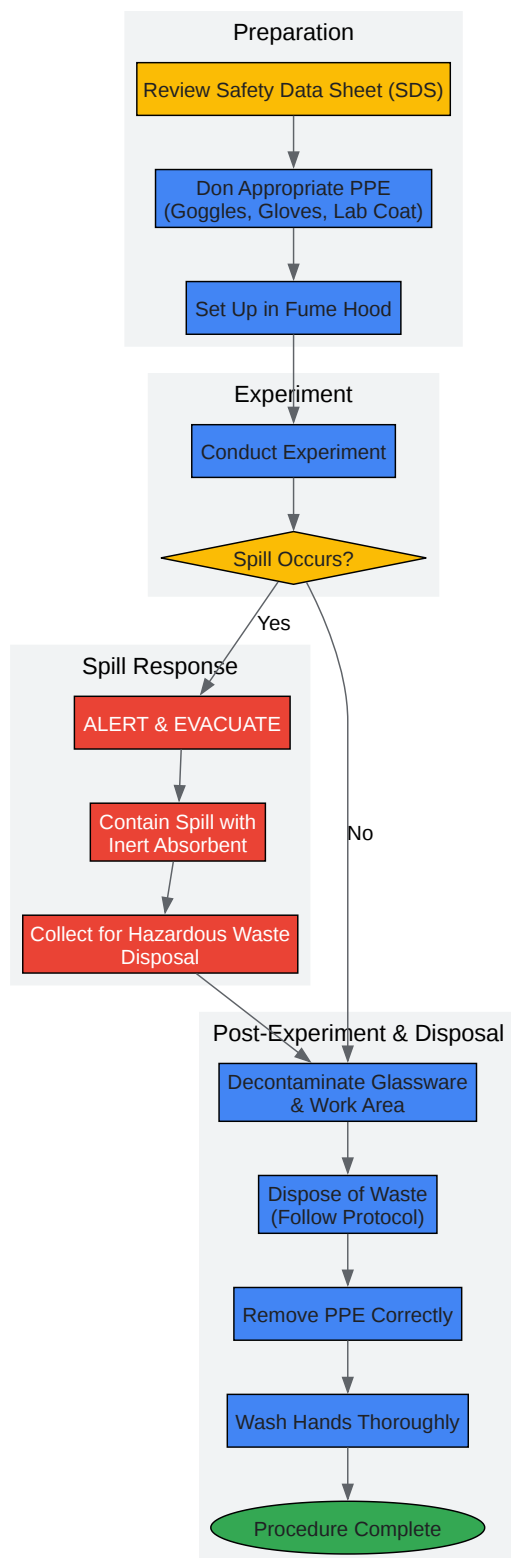
- Dispose of the chemical and any contaminated materials at an approved waste disposal facility.
- All disposal practices must be in accordance with local, state, and federal regulations.[\[2\]](#) Do not mix with other waste. Handle uncleaned containers as you would the product itself.

Chemical and Physical Data

Property	Value
Molecular Formula	C ₉ H ₉ ClO ₂ [1] [10]
Molecular Weight	184.62 g/mol [1]
GHS Hazard Codes	H315 (Skin Irritation), H319 (Eye Irritation), H335 (Respiratory Irritation) [1]
Key Precautionary Codes	P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P403+P233, P405, P501 [1]

Operational Workflow

Safe Handling Workflow: 4-(2-Chloroethoxy)benzaldehyde

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-(2-Chloroethoxy)benzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329871#personal-protective-equipment-for-handling-4-2-chloroethoxy-benzaldehyde]

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